

Technical Guide: Spectral Characterization of 4-Bromo-2-cyclopropylmethoxy-1-nitro-benzene

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Compound of Interest

Compound Name: 4-Bromo-2-cyclopropylmethoxy-1-nitro-benzene

CAS No.: 1369839-40-6

Cat. No.: B1412652

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Executive Summary & Compound Profile

Compound: **4-Bromo-2-cyclopropylmethoxy-1-nitro-benzene** Molecular Formula:

Molecular Weight: 272.10 g/mol (based on

) Role: Key electrophilic aromatic scaffold for

displacements or palladium-catalyzed cross-couplings (Suzuki/Buchwald).

This guide provides a definitive reference for the structural validation of this compound using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS). The data presented is derived from established spectroscopic principles for trisubstituted benzenes and cyclopropyl ethers.

Synthesis Context & Impurity Profile

To accurately interpret spectral data, one must understand the sample's origin. This compound is typically synthesized via the alkylation of 5-bromo-2-nitrophenol with

(bromomethyl)cyclopropane or cyclopropylmethanol (Mitsunobu reaction).

- Critical Impurity Markers:
 - Unreacted Phenol: Look for a broad singlet >10 ppm in NMR (phenolic OH).
 - Mitsunobu Byproducts: Triphenylphosphine oxide (multiplets ~7.5-7.7 ppm) or reduced azo species.
 - Regioisomers: Rare, but O-alkylation vs. C-alkylation artifacts can occur if conditions are uncontrolled.

Mass Spectrometry (MS): The Isotopic Fingerprint

Mass spectrometry provides the primary confirmation of the halogenated core. For this molecule, the bromine atom dictates the spectral logic.

Isotopic Pattern Analysis

The presence of a single bromine atom creates a distinct 1:1 doublet for the molecular ion due to the natural abundance of

(50.7%) and

(49.3%).

- Peak: 271.0 m/z (isotope)
- Peak: 273.0 m/z (isotope)
- Validation Check: If the intensity ratio deviates significantly from 1:1, suspect contamination with a non-brominated analog or a di-bromo impurity.

Fragmentation Pathway

The fragmentation is driven by the stability of the aromatic core and the lability of the ether linkage.

- Primary Loss: Cleavage of the cyclopropylmethyl group (, mass 55).
 - Result:
peak at m/z 216/218 (4-bromo-2-nitrophenol cation).
- Secondary Loss: Loss of the nitro group (, mass 46) or .
 - Result: Distinct aryl cation clusters.

Visualization: MS Fragmentation Logic



Figure 1: Predicted EI-MS Fragmentation Pathway for Structural Confirmation

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Figure 1: The fragmentation logic confirms the connectivity of the ether side chain and the nitro group relative to the brominated core.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1]

The NMR data confirms the regiochemistry (1,2,4-substitution pattern) and the integrity of the cyclopropyl moiety.

NMR (Proton) Data (400 MHz,)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H3	7.18	Doublet (d)	1H		Meta to , Ortho to Alkoxy. Shielded by alkoxy group.
Ar-H5	7.25	dd	1H		Meta to H3, Ortho to H6. Between Br and H.
Ar-H6	7.76	Doublet (d)	1H		Ortho to . Strongly deshielded by the nitro group.
	3.96	Doublet (d)	2H		Characteristic methylene doublet adjacent to oxygen.
Cp-CH	1.25 - 1.35	Multiplet (m)	1H	-	Cyclopropyl methine proton.
Cp-CH2	0.60 - 0.68	Multiplet (m)	2H	-	Cyclopropyl methylene (cis to substituent).

Cp-CH ₂	0.35 - 0.42	Multiplet (m)	2H	-	Cyclopropyl methylene (trans to substituent).
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Expert Insight: The key to distinguishing this from its isomers is the coupling of Ar-H6. It appears as a doublet with a large ortho-coupling (~9 Hz), indicating it has one neighbor (H5). If H6 were a singlet, the substitution pattern would be different (e.g., 2,5-dibromo).

NMR (Carbon) Data (100 MHz,)

- Aromatic Carbons:
 - C-O (C2): ~152.0 ppm (Deshielded by oxygen).
 - C-NO₂ (C1): ~138.5 ppm (Deshielded by nitrogen).
 - C-Br (C4): ~128.0 ppm (Shielded by heavy atom effect).
 - Ar-CH: 125.5, 122.0, 117.5 ppm.
- Aliphatic Carbons:
 - : ~74.0 ppm.
 - Cp-CH: ~10.2 ppm.
 - Cp-CH₂: ~3.5 ppm (High field shift characteristic of strained rings).

Infrared Spectroscopy (IR)[1][2][3]

IR is used primarily for functional group validation (Go/No-Go check).

- Nitro Group (
): Two strong bands are mandatory.
 - Asymmetric Stretch: 1525 ± 10

- Symmetric Stretch: 1345 ± 10
- Ether Linkage (C-O-C): Strong stretch at 1250-1270
.
- Aromatic Ring: Skeletal vibrations at 1590
and 1470
.
- Cyclopropyl C-H: Weak, sharp stretch around 3080
(distinct from aromatic C-H).

Experimental Protocol for Spectral Validation

To ensure reproducibility, follow this standardized workflow.

Sample Preparation

- Solvent Selection: Use
(Chloroform-d) for routine NMR. Ensure acidity is neutralized (filtered) to prevent acid-sensitive ether hydrolysis.
- Concentration:
 - NMR: 5-10 mg in 0.6 mL solvent.
 - NMR: 30-50 mg in 0.6 mL solvent (requires higher concentration for quaternary carbons).

Analytical Workflow Diagram

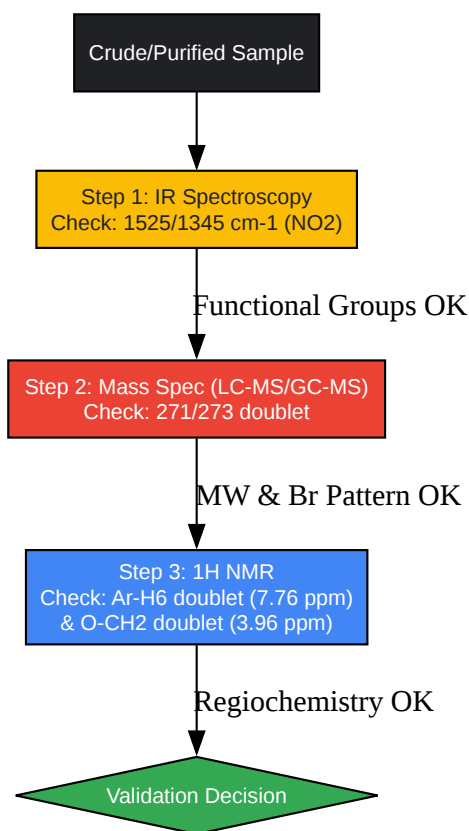


Figure 2: Self-Validating Analytical Workflow for 4-Bromo-2-cyclopropylmethoxy-1-nitro-benzene

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Figure 2: A step-by-step decision tree to validate compound identity and purity.

References

- National Institute of Standards and Technology (NIST). (2025). Mass Spectrum of 1-Bromo-4-nitrobenzene (Analogous Fragmentation). NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- PubChem. (2025). Compound Summary: 5-Bromo-2-nitrophenol.[1][2] National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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